

Molecular weight and formula of N,N'-bis(3-aminopropyl)oxamide

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Compound of Interest

Compound Name: *N,N'-bis(3-aminopropyl)oxamide*

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An In-depth Technical Guide to N,N'-bis(3-aminopropyl)oxamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N'-bis(3-aminopropyl)oxamide is a chemical compound with potential applications in various scientific fields. This guide provides a summary of its core chemical properties. However, a comprehensive review of available scientific literature and chemical databases reveals a notable absence of detailed experimental protocols for its synthesis, as well as a lack of published data regarding its specific biological activities, signaling pathways, and quantitative experimental results. This document outlines the known information and highlights the current gaps in the scientific understanding of this compound.

Core Chemical Properties

N,N'-bis(3-aminopropyl)oxamide is an organic molecule characterized by a central oxamide core flanked by two aminopropyl chains.

Molecular Formula and Weight

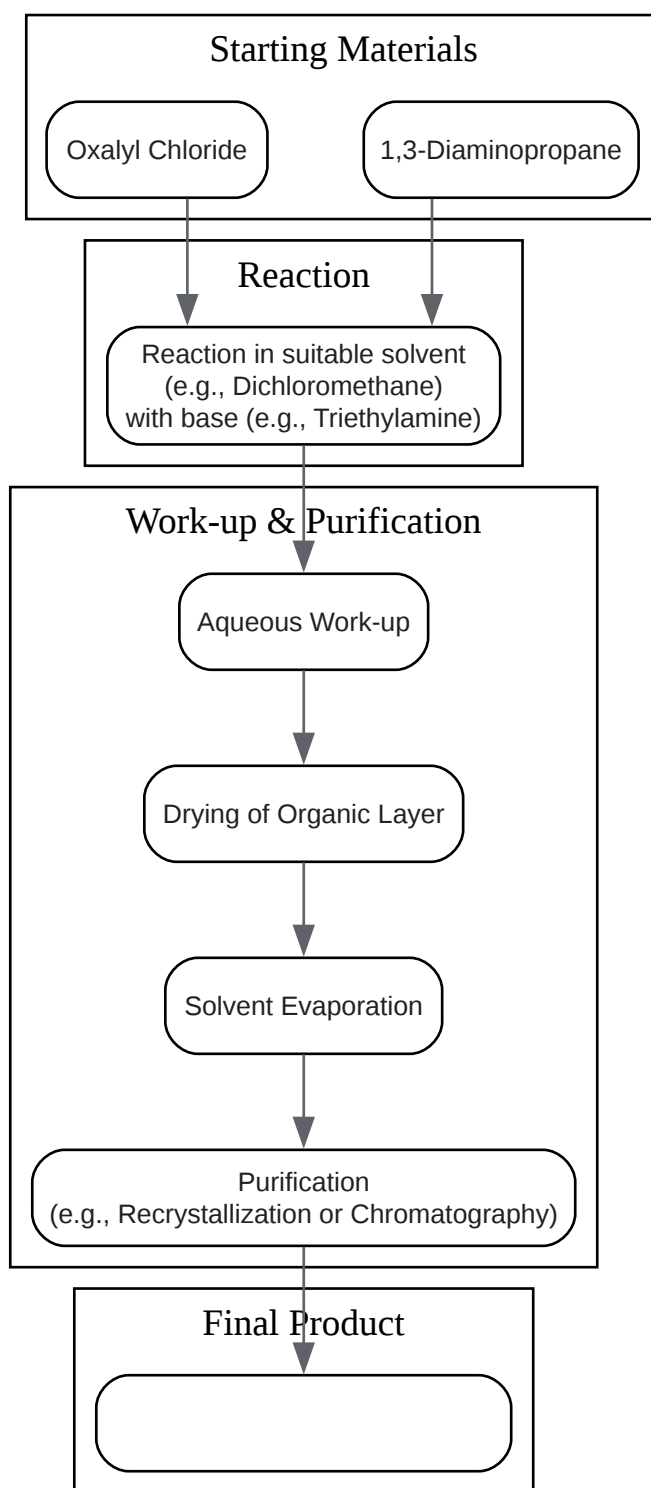
The fundamental chemical attributes of **N,N'-bis(3-aminopropyl)oxamide** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ N ₄ O ₂	[1]
Molecular Weight	202.25 g/mol	[1]
IUPAC Name	N,N'-bis(3-aminopropyl)oxamide	[1]
CAS Number	19980-60-0	[1]

Synthesis and Experimental Protocols

A thorough search of scientific literature and patent databases did not yield a specific, detailed experimental protocol for the synthesis of **N,N'-bis(3-aminopropyl)oxamide**. While general methods for the synthesis of bisamides and related oxamides are documented, a dedicated and reproducible procedure for this particular compound is not readily available in the public domain.

A generalized conceptual workflow for the synthesis of a bisamide, which could potentially be adapted for **N,N'-bis(3-aminopropyl)oxamide**, is presented below. This is a hypothetical pathway and has not been experimentally validated for this specific compound.



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Caption: Hypothetical synthesis workflow for **N,N'-bis(3-aminopropyl)oxamide**.

Biological Activity and Signaling Pathways

Currently, there is no published research detailing the specific biological activities or the signaling pathways associated with **N,N'-bis(3-aminopropyl)oxamide**. While the broader class of polyamines and their derivatives are known to play roles in various biological processes, the specific effects of this compound remain uninvestigated. The potential for this molecule in drug development is therefore speculative and would require significant foundational research.

The diagram below illustrates a generic logical relationship for investigating the unknown biological functions of a compound like **N,N'-bis(3-aminopropyl)oxamide**.



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Caption: Logical workflow for determining the biological activity of an uncharacterized compound.

Quantitative Data

Due to the absence of published experimental studies on **N,N'-bis(3-aminopropyl)oxamide**, there is no quantitative data available to be summarized in a tabular format. This includes, but is not limited to, data related to its efficacy, toxicity, pharmacokinetic properties, or in vitro and in vivo activity.

Conclusion and Future Directions

N,N'-bis(3-aminopropyl)oxamide remains a largely uncharacterized molecule. While its basic chemical properties are known, the lack of detailed synthetic protocols and the complete absence of biological data represent a significant knowledge gap. For researchers and professionals in drug development, this compound presents an opportunity for novel investigation. Future research should prioritize the development of a robust and scalable synthesis method, followed by comprehensive screening to determine any potential biological

activities. Such studies would be the foundational step in understanding the potential utility of **N,N'-bis(3-aminopropyl)oxamide** in scientific and therapeutic applications.

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References

- 1. N,N'-bis(3-aminopropyl)oxamide | C₈H₁₈N₄O₂ | CID 4552223 - PubChem [pubchem.ncbi.nlm.nih.gov]
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